

Application Notes and Protocols: 2-Acetyl-5-methoxybenzofuran as a Synthetic Intermediate

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Compound of Interest

Compound Name: 2-Acetyl-5-methoxybenzofuran

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Introduction

2-Acetyl-5-methoxybenzofuran is a valuable heterocyclic building block in medicinal chemistry and organic synthesis. Its benzofuran core is a privileged scaffold found in numerous biologically active compounds, while the acetyl group at the 2-position and the methoxy group at the 5-position offer versatile handles for molecular elaboration.[1] This document provides detailed application notes and protocols for the use of **2-acetyl-5-methoxybenzofuran** as a synthetic intermediate. Due to the specificity of this starting material, the following protocols are based on established reactions for structurally related benzofuran derivatives, highlighting the potential synthetic pathways available to researchers.

The benzofuran moiety and its derivatives are known to exhibit a wide range of biological activities, including anticancer, antimicrobial, and anti-inflammatory properties. The strategic functionalization of **2-acetyl-5-methoxybenzofuran** allows for the synthesis of novel compounds with potential therapeutic applications.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **2-acetyl-5-methoxybenzofuran** is presented in Table 1.

Property	Value
CAS Number	21587-39-3
Molecular Formula	C ₁₁ H ₁₀ O ₃
Molecular Weight	190.2 g/mol
Purity	≥97%
Appearance	Not specified (typically a solid)
Storage Conditions	Room Temperature

Table 1: Physicochemical properties of **2-acetyl-5-methoxybenzofuran**.[\[1\]](#)

Synthetic Applications and Protocols

The reactivity of **2-acetyl-5-methoxybenzofuran** is primarily centered around the acetyl group, which can participate in a variety of condensation and functional group transformation reactions. The aromatic benzofuran ring can also undergo further substitution, although the existing methoxy group will direct incoming electrophiles.

Synthesis of Chalcone Derivatives via Claisen-Schmidt Condensation

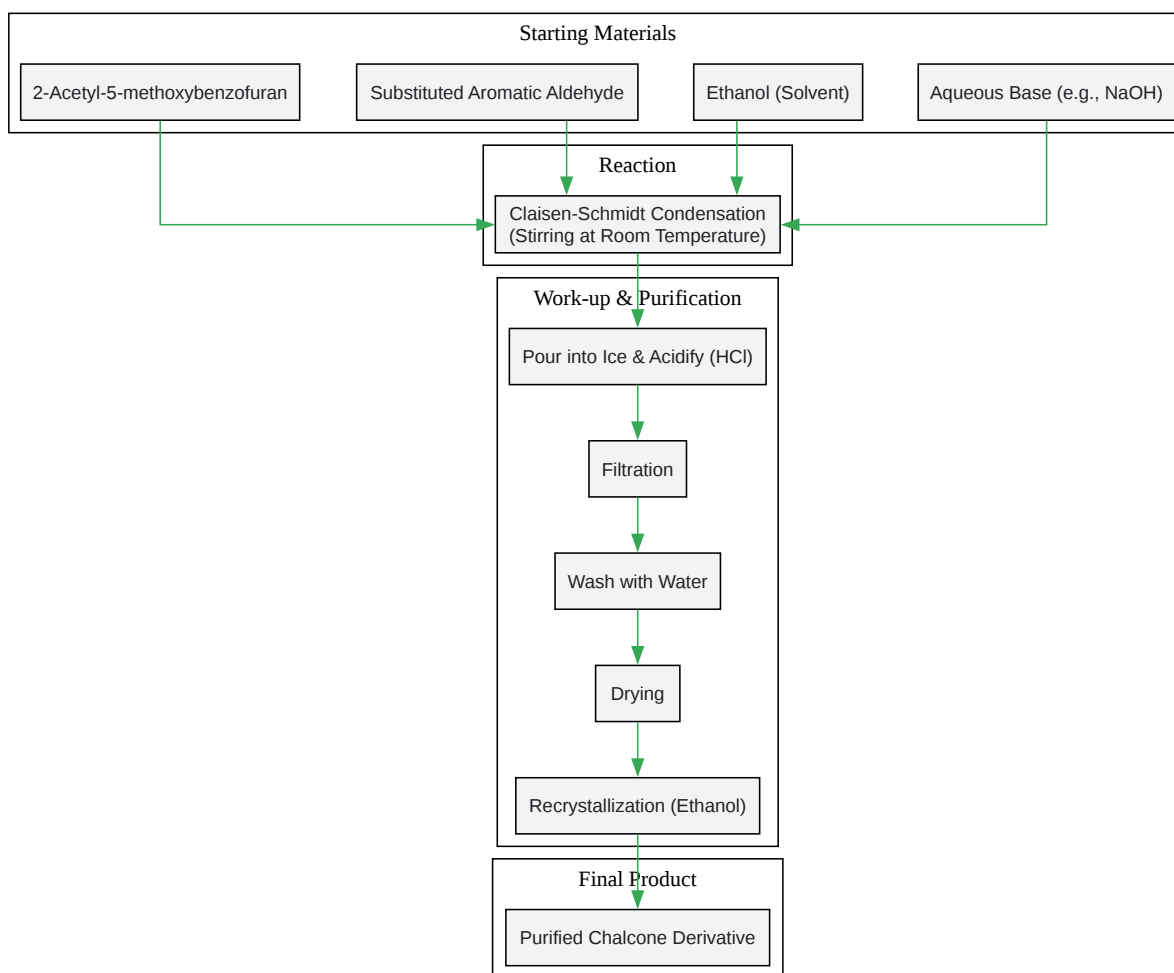
The acetyl group of **2-acetyl-5-methoxybenzofuran** can readily undergo a base-catalyzed Claisen-Schmidt condensation with various aromatic aldehydes to furnish chalcones. These α,β -unsaturated ketones are important intermediates for the synthesis of various heterocyclic compounds such as pyrazolines, pyrimidines, and flavonoids, which are known to possess a wide range of biological activities.

Experimental Protocol:

- **Reaction Setup:** In a round-bottom flask, dissolve **2-acetyl-5-methoxybenzofuran** (1.0 eq) and a substituted aromatic aldehyde (1.0-1.2 eq) in ethanol.
- **Base Addition:** To the stirred solution, add an aqueous solution of a base (e.g., NaOH or KOH, 2.0-3.0 eq) dropwise at room temperature.

- **Reaction Monitoring:** The reaction progress can be monitored by Thin Layer Chromatography (TLC). The reaction is typically stirred at room temperature for 4-12 hours.
- **Work-up and Purification:** Upon completion, the reaction mixture is poured into crushed ice and acidified with dilute HCl to precipitate the chalcone product. The solid is collected by filtration, washed with water until neutral, and dried. The crude product can be purified by recrystallization from a suitable solvent like ethanol.

Logical Workflow for Chalcone Synthesis



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Caption: Workflow for the synthesis of chalcones from **2-acetyl-5-methoxybenzofuran**.

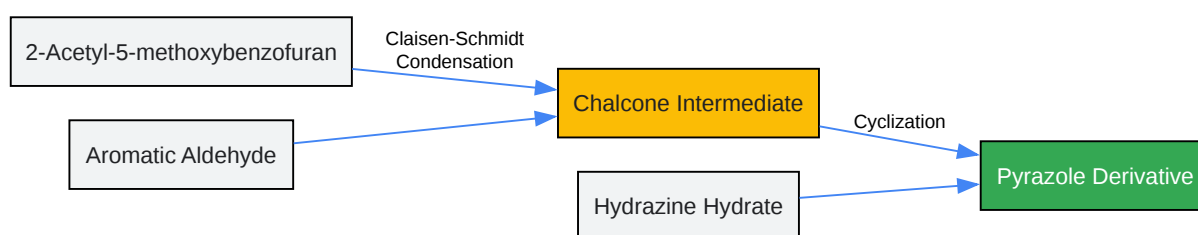
Synthesis of Pyrazole Derivatives

Chalcones derived from **2-acetyl-5-methoxybenzofuran** can be further cyclized to pyrazole derivatives, a class of compounds with significant pharmacological importance.

Experimental Protocol:

- **Reaction Setup:** In a round-bottom flask, dissolve the synthesized chalcone (1.0 eq) in a suitable solvent such as ethanol or acetic acid.
- **Reagent Addition:** Add hydrazine hydrate (or a substituted hydrazine) (1.5-2.0 eq) to the solution.
- **Reaction Conditions:** The reaction mixture is typically refluxed for 4-8 hours. The progress can be monitored by TLC.
- **Work-up and Purification:** After completion, the reaction mixture is cooled to room temperature, and the precipitated pyrazole derivative is collected by filtration. The product can be washed with cold ethanol and dried. Further purification can be achieved by recrystallization.

Signaling Pathway for Pyrazole Synthesis



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Caption: Synthetic pathway to pyrazole derivatives from **2-acetyl-5-methoxybenzofuran**.

Summary of Potential Synthetic Transformations

The versatility of **2-acetyl-5-methoxybenzofuran** as a synthetic intermediate allows for the generation of a diverse library of compounds. Table 2 summarizes some of the potential reactions.

Reaction Type	Reagents	Product Class	Potential Biological Activity
Claisen-Schmidt Condensation	Aromatic aldehydes, Base	Chalcones	Anticancer, Anti-inflammatory
Pyrazole Synthesis	Chalcone, Hydrazine hydrate	Pyrazoles	Antimicrobial, Analgesic
Reduction of Ketone	NaBH ₄ , LiAlH ₄	Secondary Alcohols	Intermediates for further synthesis
Halogenation (α -position)	NBS, Br ₂	α -Halo Ketones	Intermediates for heterocycle synthesis
Willgerodt-Kindler Reaction	Sulfur, Morpholine	Thioamides	Synthetic intermediates

Table 2: Potential synthetic transformations of **2-acetyl-5-methoxybenzofuran** and their applications.

Conclusion

2-Acetyl-5-methoxybenzofuran serves as a key starting material for the synthesis of a variety of heterocyclic compounds with potential applications in drug discovery and development. The protocols and pathways outlined in this document, based on the established reactivity of related benzofuran systems, provide a foundation for researchers to explore the chemical space around this versatile scaffold. The ability to readily synthesize chalcones, pyrazoles, and other derivatives makes **2-acetyl-5-methoxybenzofuran** an attractive intermediate for the development of novel therapeutic agents.

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References

- 1. vibrantpharma.com [vibrantpharma.com]
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